

An In-depth Technical Guide to 4-Methyl-3-nitroanisole

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Compound of Interest

Compound Name: 4-Methyl-3-nitroanisole

Cat. No.: B024320

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and known applications of **4-Methyl-3-nitroanisole**, a key aromatic intermediate in organic synthesis.

Chemical Structure and Formula

4-Methyl-3-nitroanisole, also known as 4-methoxy-2-nitrotoluene, is an organic compound with the chemical formula $C_8H_9NO_3$.^[1] Its structure features a benzene ring substituted with a methyl group, a nitro group, and a methoxy group at positions 4, 3, and 1, respectively.

Molecular Formula: $C_8H_9NO_3$ ^[1]

Chemical Structure:

Caption: Chemical structure of **4-Methyl-3-nitroanisole**.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Methyl-3-nitroanisole** is presented in the table below.

Property	Value	Reference(s)
Molecular Weight	167.16 g/mol	[2][3]
Appearance	Light yellow liquid	[4]
Melting Point	17 °C (lit.)	[2][3]
Boiling Point	266-267 °C (lit.)	[2][3]
Density	1.207 g/mL at 25 °C (lit.)	[2][3]
Refractive Index (n _{20/D})	1.552 (lit.)	[2][3]
Flash Point	>230 °F (>110 °C) - closed cup	[2][4]
Solubility	Insoluble in water, soluble in chloroform.	[4][5]
CAS Number	17484-36-5	[2][3]
SMILES String	<chem>COc1ccc(C)c(c1)--INVALID-LINK--=O</chem>	[2]
InChI Key	JBORNNNGTJSTLC-UHFFFAOYSA-N	[2]

Experimental Protocols

Synthesis of 4-Methyl-3-nitroanisole via Nitration of 4-Methylanisole

The primary method for the synthesis of **4-Methyl-3-nitroanisole** is the electrophilic aromatic substitution reaction, specifically the nitration of 4-methylanisole. The following protocol is a representative procedure based on established methods for the nitration of similar aromatic compounds.

Materials and Reagents:

- 4-Methylanisole
- Concentrated Sulfuric Acid (H₂SO₄)

- Concentrated Nitric Acid (HNO_3)
- Ice
- Deionized water
- Dichloromethane (or other suitable organic solvent)
- Anhydrous Magnesium Sulfate (or Sodium Sulfate)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Preparation of the Nitrating Mixture:** In a separate flask, carefully and slowly add a stoichiometric equivalent of concentrated nitric acid to a cooled ($0-5\text{ }^{\circ}\text{C}$) amount of concentrated sulfuric acid with constant stirring. This mixture should be prepared in an ice bath and kept cold.
- **Reaction Setup:** Place a measured quantity of 4-methylanisole into a round-bottom flask equipped with a magnetic stir bar. Cool the flask in an ice bath to between 0 and $5\text{ }^{\circ}\text{C}$.
- **Nitration Reaction:** Slowly add the cold nitrating mixture dropwise to the stirred solution of 4-methylanisole. The temperature of the reaction mixture should be carefully maintained below $10\text{ }^{\circ}\text{C}$ throughout the addition.
- **Reaction Completion:** After the addition is complete, allow the reaction mixture to stir at room temperature for a designated period (e.g., 1-2 hours) to ensure the reaction goes to

completion.

- Work-up: Carefully pour the reaction mixture onto crushed ice. This will precipitate the crude product.
- Extraction: Once the ice has melted, extract the product into a suitable organic solvent such as dichloromethane.
- Washing: Wash the organic layer sequentially with water and a saturated sodium bicarbonate solution to remove any remaining acid.
- Drying and Concentration: Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4), filter, and remove the solvent under reduced pressure using a rotary evaporator to yield the crude **4-Methyl-3-nitroanisole**.
- Purification: The crude product can be further purified by vacuum distillation or column chromatography.



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Caption: Experimental workflow for the synthesis of **4-Methyl-3-nitroanisole**.

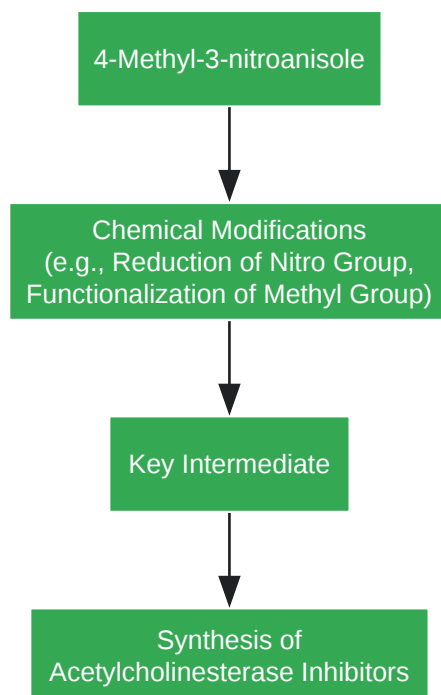
Applications in Research and Development

4-Methyl-3-nitroanisole serves as a valuable intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical industry.

Precursor for Acetylcholinesterase Inhibitors

A significant application of **4-Methyl-3-nitroanisole** is its use as a starting material in the synthesis of acetylcholinesterase (AChE) inhibitors. AChE is a key enzyme in the nervous system, and its inhibitors are used in the treatment of conditions such as Alzheimer's disease

and myasthenia gravis. The nitro and methyl groups on the aromatic ring provide handles for further chemical modifications to build the final pharmacologically active compounds.



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Caption: Logical relationship of **4-Methyl-3-nitroanisole** as a precursor.

Use as an External Standard

In analytical chemistry, **4-Methyl-3-nitroanisole** has been utilized as an external standard. Its stability and distinct chemical properties make it a reliable reference compound for the quantification of other substances in complex mixtures using techniques such as chromatography.

Safety and Handling

4-Methyl-3-nitroanisole is a chemical that should be handled with appropriate safety precautions in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) before use.

Hazard Classifications:

- Acute toxicity, oral.[2]
- Serious eye irritation.[2]

Personal Protective Equipment (PPE):

- Safety glasses or goggles
- Chemical-resistant gloves
- Lab coat

Handle in a well-ventilated area or a fume hood to avoid inhalation of vapors.

This guide provides a foundational understanding of **4-Methyl-3-nitroanisole** for researchers and professionals in the chemical and pharmaceutical sciences. Further investigation into specific reaction conditions and applications is recommended for advanced studies.

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